

One-Pot Double Suzuki Coupling of Dibromothiophenes: Application Notes and Protocols

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Compound of Interest

Compound Name: *4-Bromothiophene-2-carbonitrile*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the one-pot double Suzuki-Miyaura cross-coupling of dibromothiophenes. This efficient synthetic strategy allows for the synthesis of various 2,5-, 2,4-, and 3,4-diarylthiophenes, which are valuable scaffolds in materials science and drug discovery.

The Suzuki-Miyaura cross-coupling reaction is a powerful method for forming carbon-carbon bonds.^[1] The one-pot double Suzuki coupling of dibromothiophenes is an efficient process for creating diarylthiophenes, which are important in both biological and materials science fields.^[2] This approach is advantageous as it avoids the isolation of the intermediate mono-arylthiophene, thus saving time and resources. The regioselectivity of the coupling is a key aspect, with studies showing that for substrates like 4,5-dibromothiophene-2-carboxaldehyde, the initial coupling preferentially occurs at the C5 position.^[3]

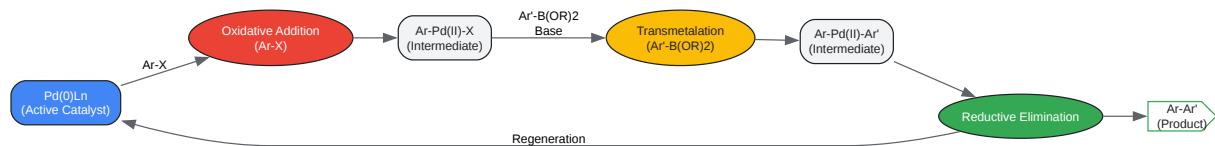
Applications in Drug Development

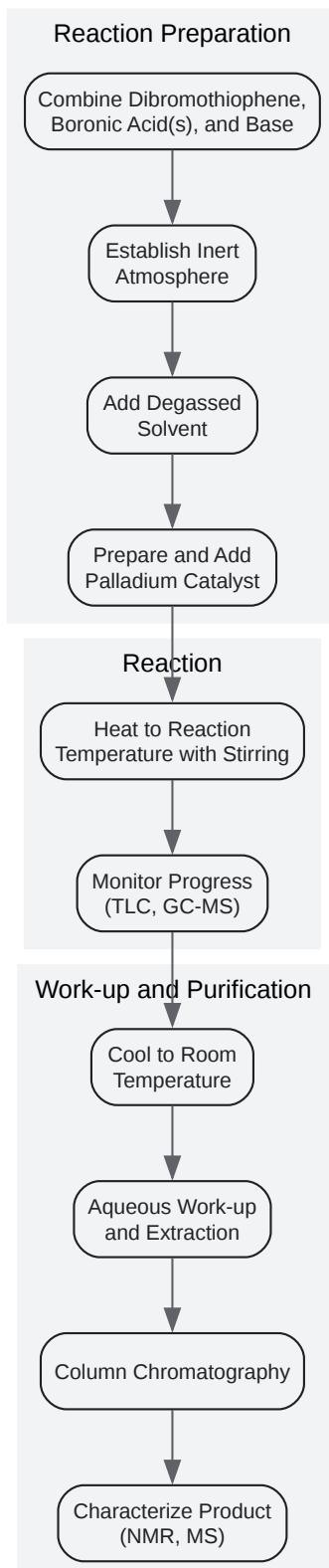
Diarylthiophene scaffolds are integral to the development of novel therapeutics. For instance, certain 3,4-diarylthiophene derivatives have been identified as potent tubulin polymerization inhibitors. By disrupting microtubule dynamics, these compounds induce mitotic arrest and subsequent apoptosis in cancer cells.^[4] Furthermore, this class of compounds shows promise in targeting the VEGFR-2 signaling cascade, a critical pathway in angiogenesis, the formation

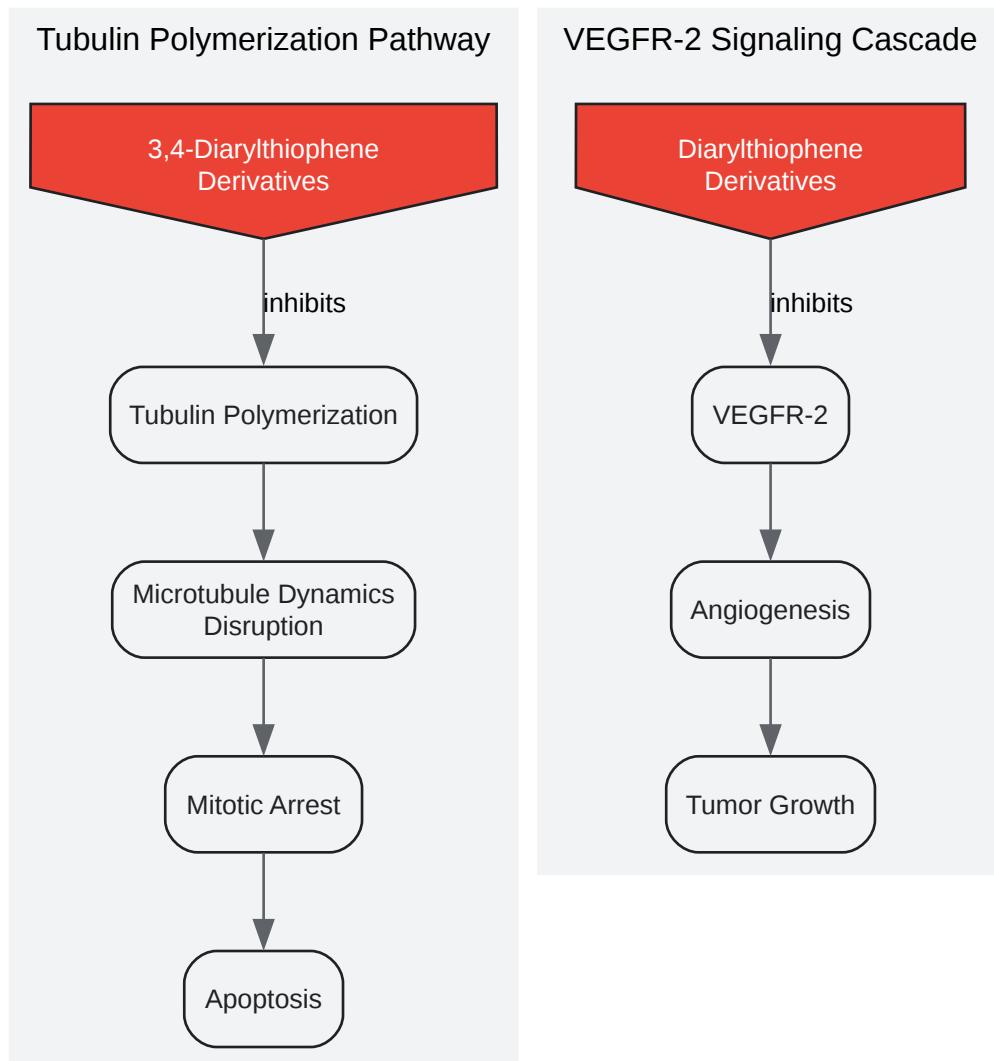
of new blood vessels that tumors need to grow.^[4] The 2,5-diaryl-3-hexylthiophene derivatives have also been investigated for their anti-tumor, haemolytic, anti-thrombolytic, and biofilm inhibition activities.^[5]

Generalized Catalytic Cycle

The Suzuki-Miyaura coupling reaction proceeds through a well-established catalytic cycle involving a palladium catalyst.







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